

Preparing Stock Solutions of CA-170: An Application Note and Protocol

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Compound of Interest

Compound Name: PD 160170

Cat. No.: B061668

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This document provides a detailed protocol for the preparation of stock solutions of CA-170, an orally available small molecule inhibitor of the immune checkpoint proteins V-domain Ig suppressor of T-cell activation (VISTA) and Programmed Death-Ligand 1 (PD-L1).^{[1][2]} Accurate preparation of stock solutions is critical for ensuring reproducible and reliable results in downstream experiments.

CA-170: Key Properties

CA-170 is a first-in-class dual antagonist of VISTA and PD-L1, which are negative checkpoint regulators of immune activation.^[1] It has demonstrated the ability to enhance the proliferation of T lymphocytes inhibited by PD-L1, PD-L2, and VISTA in a dose-dependent manner and has shown anti-tumor effects in preclinical models.^{[1][3]}

Quantitative Data Summary

For ease of reference, the key quantitative data for CA-170 are summarized in the table below.

Property	Value	Source
Molecular Weight	360.32 g/mol	[2] [4] [5] [6]
CAS Number	1673534-76-3	[2] [4] [5]
Molecular Formula	C ₁₂ H ₂₀ N ₆ O ₇	[2] [4]
Solubility in DMSO	28.5 mg/mL to 72 mg/mL	[5] [6] [7] [8]
Appearance	Solid Powder	[1]

Experimental Protocol: Preparation of a 10 mM CA-170 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of CA-170 in dimethyl sulfoxide (DMSO). This is a common starting concentration for many in vitro experiments.

Materials:

- CA-170 powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene or glass vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

- Pre-weighing Preparation:
 - Ensure the analytical balance is calibrated and level.

- Place a sterile, empty vial on the balance and tare to zero.
- Weighing CA-170:
 - Carefully weigh the desired amount of CA-170 powder into the tared vial. For example, to prepare 1 mL of a 10 mM stock solution:
 - Calculation:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 360.32 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass (mg)} = 3.6032 \text{ mg}$
- Dissolution:
 - Add the calculated volume of DMSO to the vial containing the CA-170 powder. For the example above, add 1 mL of DMSO.
 - Cap the vial securely.
 - Vortex the solution until the CA-170 is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be required to facilitate dissolution, as some sources suggest ultrasonic and warming may be needed.[\[8\]](#)
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
 - Store the aliquots at -20°C or -80°C for long-term storage.
 - For short-term storage, 4°C is acceptable for a limited time.[\[1\]](#)

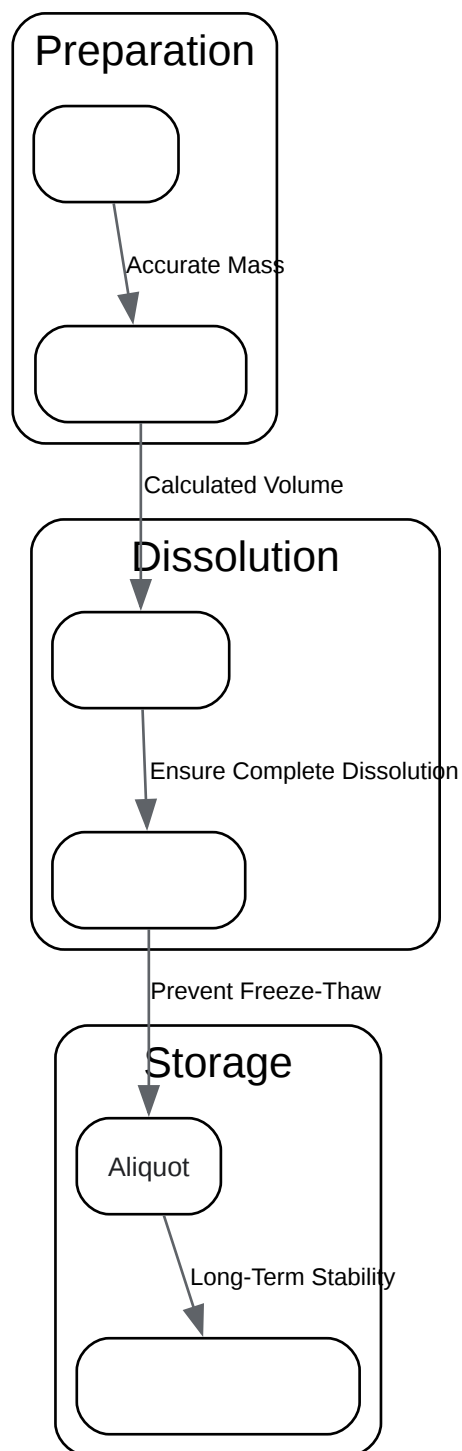
Storage Recommendations:

Condition	Duration	Source
Solid Powder at -20°C	Up to 3 years	[5] [6] [7]
Solid Powder at 4°C	Up to 2 years	[5] [8]
In Solvent at -80°C	6 months to 1 year	[1] [5] [7]
In Solvent at -20°C	1 to 6 months	[1] [5] [7]

Visualizing the Workflow

The following diagram illustrates the key steps in the preparation of a CA-170 stock solution.

Workflow for Preparing CA-170 Stock Solution



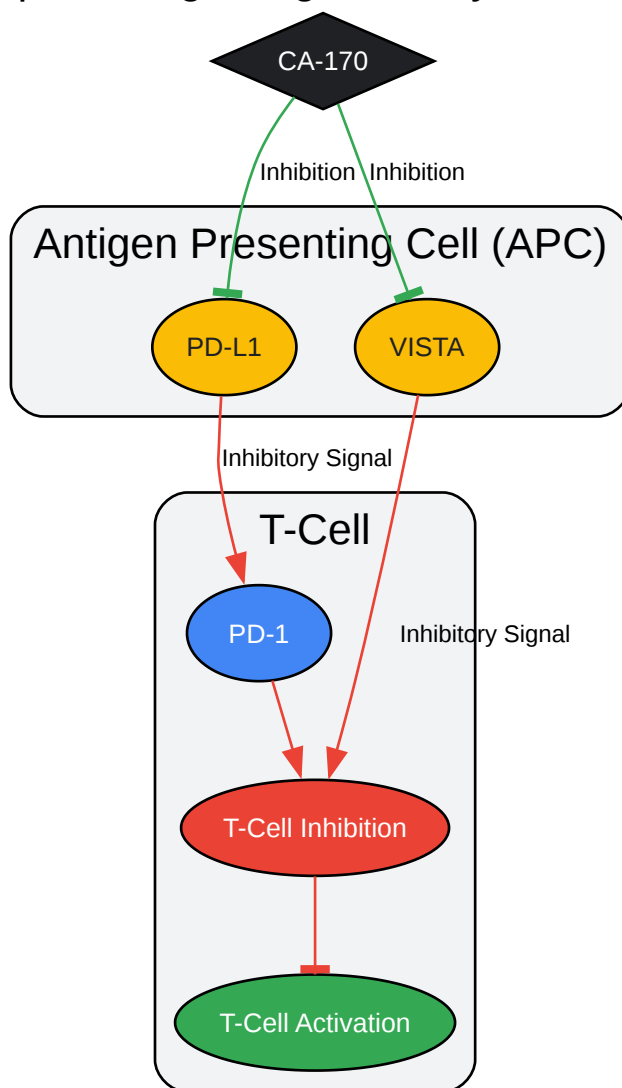
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Caption: A flowchart outlining the key steps for preparing a CA-170 stock solution.

Signaling Pathway of CA-170

CA-170 is designed to inhibit the PD-L1 and VISTA immune checkpoint pathways. By blocking these interactions, CA-170 aims to restore T-cell activation and enhance the anti-tumor immune response.

Simplified Signaling Pathway of CA-170



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Caption: The inhibitory action of CA-170 on the PD-L1 and VISTA signaling pathways.

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